

# Isorhapontin Solvent Compatibility & Handling

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## Compound Focus: Isorhapontin

CAS No.: 32727-29-0

Cat. No.: S1910456

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The table below summarizes the fundamental solvent and handling information for **Isorhapontin**, which is crucial for planning your experiments.

Property	Details
Molecular Formula	C <sub>21</sub> H <sub>24</sub> O <sub>9</sub> [1] [2] [3]
Molecular Weight	420.41 g/mol [1] [2] [4]
CAS Number	32727-29-0 [1] [2] [4]
Appearance	Solid; Yellow to brown [1] [2]
Recommended Storage	-20°C [1] [5] [2]
Solubility (DMSO)	100 mg/mL (237.86 mM) [1]
Other Solvents	Slightly soluble in Acetone; DMSO (Slightly) [2]

## Experimental Protocols & In-Vivo Administration

For *in-vivo* studies, one supplier provides a detailed protocol for preparing a working solution of **Isorhapontin**. The method below uses **10% DMSO + 90% Corn Oil** to achieve a clear solution suitable for animal administration [1].

- **Prepare Stock Solution:** Dissolve **Isorhapontin** in DMSO to a concentration of **25.0 mg/mL**.
- **Prepare Working Solution:** Add 100  $\mu\text{L}$  of the DMSO stock solution to 900  $\mu\text{L}$  of Corn oil.
- **Mix Thoroughly:** Vortex the mixture until it is clear and uniform.
- **Administration Note:** The protocol suggests careful consideration if the continuous dosing period exceeds half a month [1].

For analysis, a recent 2025 study developed a reliable HPLC-UV method for quantifying **Isorhapontin's** aglycone (metabolite Isorhapontigenin) in biological matrices like plasma and tissue homogenates [6].

- **Column:** Reversed-phase HPLC column.
- **Mobile Phase:** A mixture of acetonitrile and formic acid (0.1% v/v).
- **Gradient:** 17-minute gradient elution.
- **Flow Rate:** 1.5 mL/min.
- **Temperature:** 50 °C.
- **Detection:** UV detection at 325 nm [6].

## Frequently Asked Questions

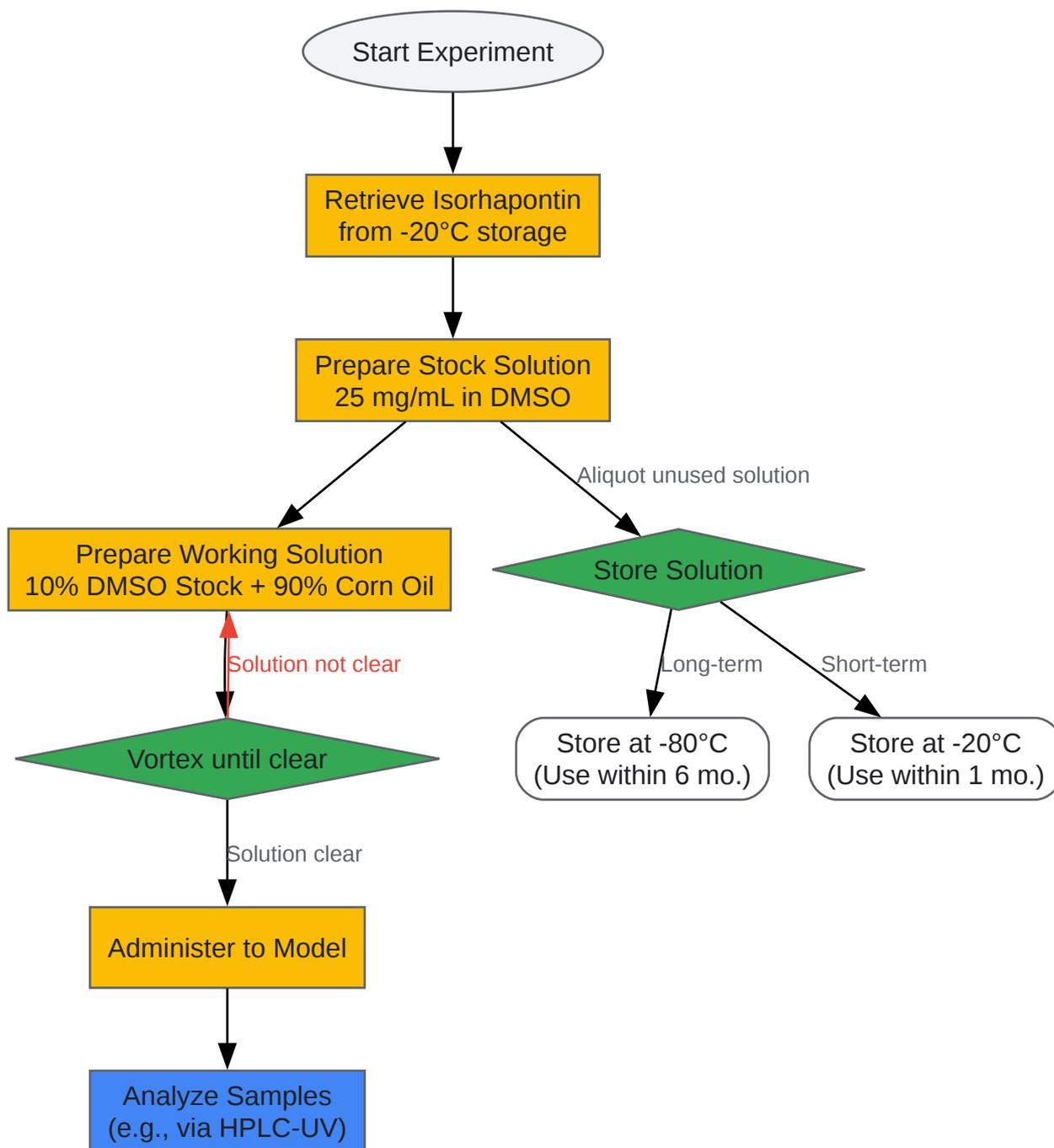
**What is the solubility of Isorhapontin in DMSO?** **Isorhapontin** is highly soluble in DMSO, with a solubility of **100 mg/mL** or **237.86 mM**. Note that the solution may require ultrasonic treatment to dissolve and that hygroscopic DMSO can impact solubility, so it is best to use a newly opened container [1].

**How should I store Isorhapontin?** It is recommended to store **Isorhapontin** powder at **-20°C**. Once dissolved, stock solutions can be stored at **-80°C** for up to 6 months or at **-20°C** for 1 month. To prevent product inactivation from repeated freeze-thaw cycles, it is advisable to prepare aliquots [1].

**What safety precautions should I take when handling Isorhapontin?** **Isorhapontin** has warning pictograms (GHS09) and hazard statements indicating it is **very toxic to aquatic life with long-lasting effects** (H400, H410). It may also cause organ damage through prolonged or repeated exposure (H372). Always refer to the Safety Data Sheet (SDS) for complete handling and personal protective equipment (PPE) information [4].

## Experimental Workflow & Troubleshooting

The following diagram outlines a general workflow for preparing and administering **Isorhapontin** in an *in-vivo* context, based on the available protocol.



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#### Common Issues and Solutions:

- Problem:** Difficulty dissolving **Isorhapontin** in DMSO.

- **Solution:** Use **ultrasonication** to aid dissolution and ensure you are using **newly opened, anhydrous DMSO** [1].
- **Problem:** Need to analyze **Isorhapontin** or its metabolites in complex biological matrices like tissue homogenates.
  - **Solution:** An **HPLC-UV method** is a reliable and cost-effective choice, as LC-MS/MS can suffer from pronounced matrix effects in these tissues [6]. The developed method uses a C18 column with an acetonitrile/0.1% formic acid gradient and UV detection at 325 nm.
- **Problem:** Planning a long-term animal study with repeated dosing.
  - **Solution:** If your administration period exceeds half a month using the Corn Oil/DMSO vehicle, the protocol recommends choosing this method carefully. You may need to investigate the stability of your preparation over time [1].

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## References

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To cite this document: Smolecule. [Isorhapontin Solvent Compatibility & Handling]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1910456#isorhapontin-solvent-compatibility>]

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